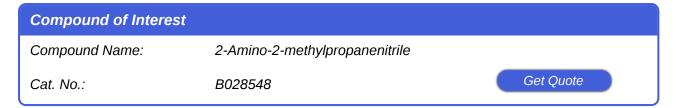


2-Amino-2-methylpropanenitrile molecular weight and formula

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An In-depth Technical Guide to **2-Amino-2-methylpropanenitrile**

This technical guide provides a comprehensive overview of **2-Amino-2-methylpropanenitrile**, a versatile intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the compound's properties, synthesis, and analysis.

Core Compound Data

2-Amino-2-methylpropanenitrile, also known as 2-aminoisobutyronitrile, is a colorless to pale yellow liquid with a mild, ammonia-like odor.[2][3] It is a valuable building block in the synthesis of various chemical entities due to the presence of both a primary amine and a nitrile functional group.[1] The compound and its hydrochloride salt are key intermediates in the production of pharmaceuticals and other specialty chemicals.[1][4]

Below is a summary of the key quantitative data for **2-Amino-2-methylpropanenitrile** and its hydrochloride salt.



Property	2-Amino-2- methylpropanenitrile	2-Amino-2- methylpropanenitrile Hydrochloride
Molecular Formula	C4H8N2[5][6][7]	C4H9CIN2[8]
Molecular Weight	84.12 g/mol [1][5][7][9]	120.58 g/mol [8]
CAS Number	19355-69-2[5][6]	50846-36-1[8]

Experimental Protocols Synthesis of 2-Amino-2-methylpropanenitrile via Modified Strecker Reaction

The synthesis of **2-Amino-2-methylpropanenitrile** is commonly achieved through a modified Strecker reaction.[4] This method involves the reaction of a ketone (acetone) with a cyanide source and ammonia.[2][4][9]

Methodology:

- Formation of Cyanohydrin: The synthesis begins with the nucleophilic addition of a cyanide source to acetone to form 2-hydroxy-2-methylpropanenitrile (acetone cyanohydrin).[2][4][9]
 - In a suitable reaction vessel, a solution of sodium cyanide or potassium cyanide in water is prepared.[4]
 - The vessel is cooled to 0°C to manage the exothermic nature of the reaction.[4]
 - Acetone is then added dropwise to the cyanide solution while maintaining the low temperature.[2][4][9]
- Ammoniation: The hydroxyl group of the resulting 2-hydroxy-2-methylpropanenitrile is then substituted with an amino group.[4]
 - Ammonium chloride is dissolved in water and added to the reaction mixture.[4]
 - The reaction proceeds with the formation of 2-Amino-2-methylpropanenitrile.



- Extraction and Purification:
 - A water-diethyl ether biphasic system can be used for the extraction of the product.[4]
 - Further purification can be achieved through distillation.

Preparation of 2-Amino-2-methylpropanenitrile Hydrochloride

The hydrochloride salt offers improved stability, crystallization properties, and solubility in polar solvents.[4]

Methodology:

- The free base of 2-Amino-2-methylpropanenitrile is dissolved in a suitable solvent such as diethyl ether.[4]
- The solution is cooled to 0°C.[4]
- Hydrogen chloride (typically as a solution in ether) is added to the solution, leading to the precipitation of 2-Amino-2-methylpropanenitrile hydrochloride.[4]
- The resulting solid is collected by filtration and dried.

Analytical Characterization

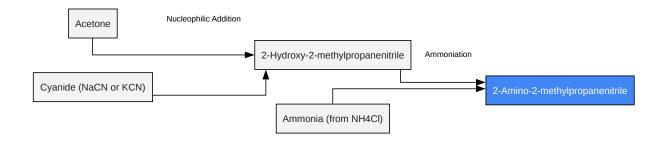
The identity and purity of **2-Amino-2-methylpropanenitrile** can be confirmed using various spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR can be used to confirm the structure of the molecule.[4][5]
- Infrared (IR) Spectroscopy: The presence of characteristic absorption bands for the nitrile (C≡N) and amino (N-H) groups can be identified.[4][5]
- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound by identifying the molecular ion peak.[4][5]



Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **2-Amino-2-methylpropanenitrile**.



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Caption: Synthesis pathway of **2-Amino-2-methylpropanenitrile**.

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